

Application of Potassium Phosphite in Hydroponic Systems: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: Potassium;phosphite

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Prepared for: Researchers, scientists, and drug development professionals.

Introduction

Potassium phosphite (KPhi), a salt of phosphorous acid, has emerged as a significant biostimulant and fungicide in agricultural practices, including hydroponic systems. Unlike phosphate, which is a primary source of phosphorus for plant nutrition, phosphite (PO_3^{3-}) is not readily metabolized by plants for this purpose. Instead, its primary roles are to enhance plant defense mechanisms against pathogens and to act as a biostimulant, promoting root development and overall plant health. This document provides detailed application notes and protocols for the use of potassium phosphite in hydroponic systems, based on current scientific findings. It is intended to serve as a comprehensive resource for researchers and professionals in plant science and related fields.

Mode of Action

Potassium phosphite operates through a dual mechanism:

- **Direct fungistatic effect:** Phosphite can directly inhibit the growth of certain pathogens, particularly Oomycetes like *Pythium* and *Phytophthora*, which are common in hydroponic systems. It is believed to interfere with the pathogen's metabolism.

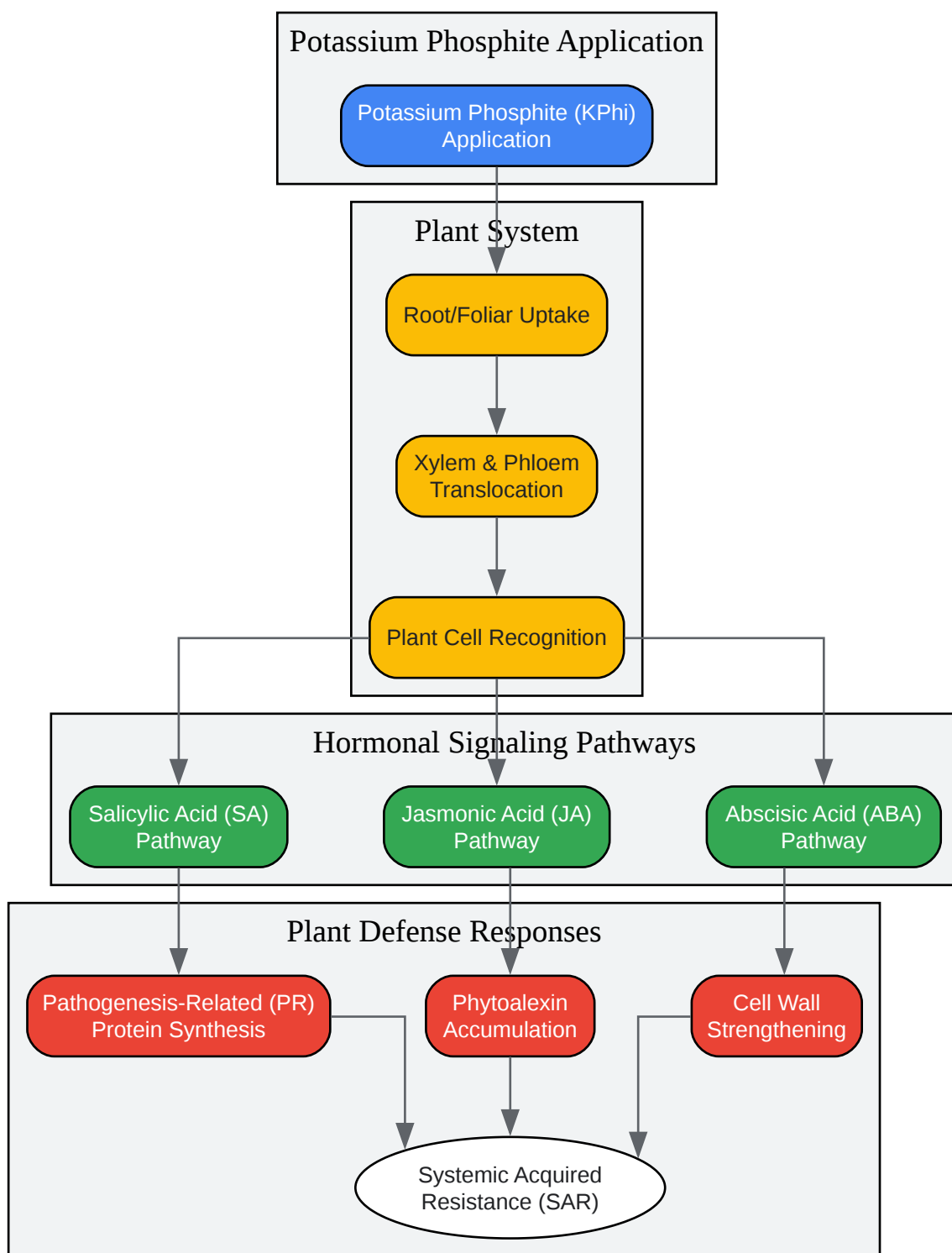
- Indirect induction of plant defense: This is the primary and most significant mode of action. Phosphite is a potent elicitor of the plant's innate immune system, leading to a state of heightened defense readiness known as Systemic Acquired Resistance (SAR). This response involves the activation of multiple signaling pathways.

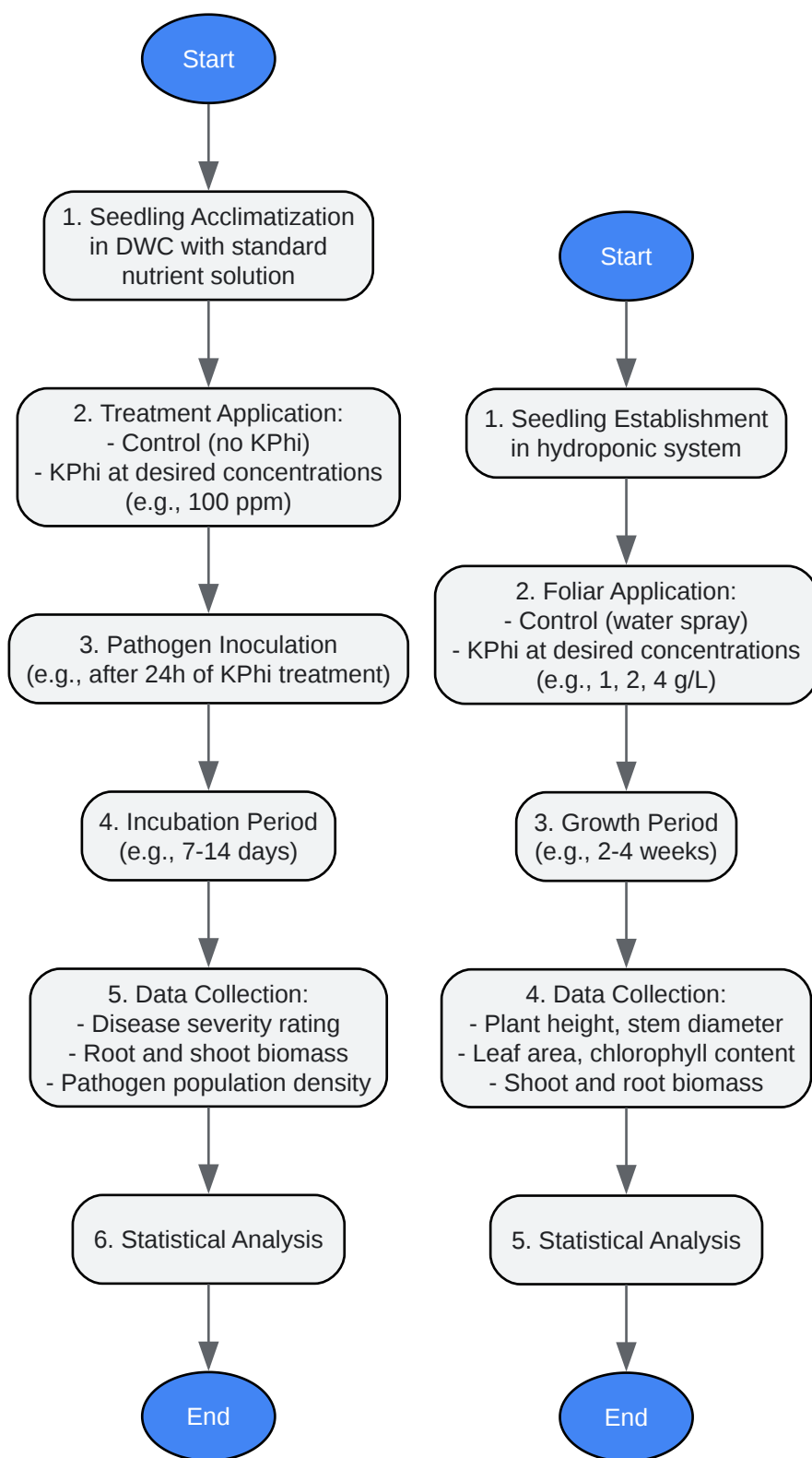
Upon recognition by the plant, phosphite triggers a cascade of defense responses, including:

- Production of phytoalexins, which are antimicrobial compounds.
- Strengthening of cell walls through lignification and callose deposition.
- Activation of pathogenesis-related (PR) proteins, which have antifungal properties.

Signaling Pathways

The induction of Systemic Acquired Resistance (SAR) by phosphite involves the interplay of key plant hormones, primarily Salicylic Acid (SA), Jasmonic Acid (JA), and Abscissic Acid (ABA). The following diagram illustrates the conceptual signaling pathway initiated by potassium phosphite application.





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